

Application Notes and Protocols: Glucose Tolerance Test in SRI-37330 Treated Mice

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Compound of Interest

Compound Name: SRI-37330

Cat. No.: B12408043

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for conducting a glucose tolerance test (GTT) in mice treated with **SRI-37330**, a small molecule inhibitor of Thioredoxin-Interacting Protein (TXNIP). This compound has demonstrated potential as an anti-diabetic agent by reducing glucagon secretion and hepatic glucose production.^{[1][2][3]} The following protocols are synthesized from established GTT procedures in mice and specific findings from studies involving **SRI-37330**.

Summary of Quantitative Data

Oral administration of **SRI-37330** has been shown to significantly improve glucose tolerance in mice. The data presented below is a summary of findings from intraperitoneal glucose tolerance tests (IPGTT) conducted on wild-type C57BL/6J mice treated with **SRI-37330**.

Time Point (minutes)	Blood Glucose (mg/dL) - Control	Blood Glucose (mg/dL) - SRI-37330 Treated
0	~100	~90
15	~250	~200
30	~300	~250
60	~250	~200
120	~150	~125*

*Note: Values are approximated from graphical data presented in research publications for illustrative purposes. A statistically significant improvement in glucose tolerance was observed in **SRI-37330**-treated mice.[\[1\]](#) Fasting blood glucose was also slightly, but significantly, lower in the treated group.[\[1\]](#)

Experimental Protocols

This section details the methodology for performing an intraperitoneal glucose tolerance test (IPGTT) in mice, a procedure that has been utilized to evaluate the efficacy of **SRI-37330**.[\[1\]](#)

Materials

- **SRI-37330**
- Vehicle (e.g., sterile saline or as specified in the research)
- D-Glucose (sterile 20% solution in saline)
- Glucometer and glucose test strips
- Animal scale
- Syringes and needles for intraperitoneal injection and oral gavage (if applicable)
- Restraining device for mice
- Blood collection supplies (e.g., lancets, micro-hematocrit tubes)

- Clean cages

Procedure

- Animal Preparation and Acclimation:
 - House male C57BL/6J mice under standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity) with ad libitum access to food and water.
 - Allow mice to acclimate for at least one week before the experiment.
- **SRI-37330** Administration:
 - Administer **SRI-37330** or vehicle to the respective groups of mice. The route of administration (e.g., oral gavage) and dosage should be consistent with the study design. [\[1\]](#)[\[4\]](#) For example, **SRI-37330** has been administered in drinking water.[\[4\]](#)
 - The duration of treatment prior to the GTT should be clearly defined and maintained.
- Fasting:
 - Fast the mice for a period of 4-6 hours or overnight (approximately 16-18 hours) before the GTT.[\[5\]](#)[\[6\]](#)[\[7\]](#) Ensure free access to water during the fasting period. Transfer mice to clean cages with no food to prevent coprophagy.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Baseline Blood Glucose Measurement (Time 0):
 - Weigh each mouse to calculate the precise glucose dosage.[\[5\]](#)[\[7\]](#)[\[8\]](#)
 - Obtain a baseline blood sample from the tail vein. A small nick at the tip of the tail is typically sufficient.[\[8\]](#)[\[9\]](#)
 - Measure and record the blood glucose concentration using a calibrated glucometer. This is the 0-minute time point.
- Glucose Administration:

- Administer a bolus of D-glucose solution (typically 1g/kg or 2g/kg body weight) via intraperitoneal (IP) injection.[5][7][10] The volume of the 20% glucose solution can be calculated as follows: Injection Volume (μL) = 10 x Body Weight (g).[10]
- Blood Glucose Monitoring:
 - Collect blood samples from the tail vein at specific time points after the glucose injection. Common time points are 15, 30, 60, and 120 minutes.[8][10]
 - Measure and record the blood glucose concentration at each time point.
- Post-Procedure Care:
 - After the final blood collection, return the mice to their home cages with free access to food and water.
 - Monitor the animals for any signs of distress.

Visualizations

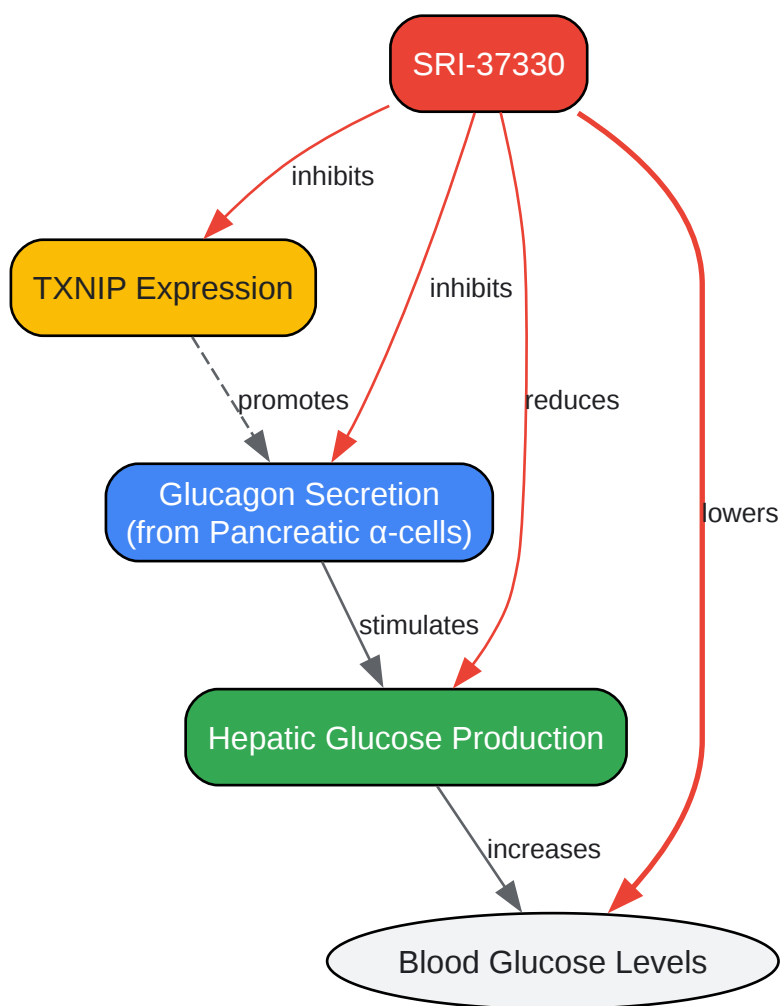
Experimental Workflow for Glucose Tolerance Test



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Caption: Workflow for the Glucose Tolerance Test in mice.

Signaling Pathway of SRI-37330 in Glucose Homeostasis



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Caption: Mechanism of **SRI-37330** on glucose metabolism.

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